

2-Benzylisoindolin-5-amine Hydrochloride: A Technical Overview

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Compound of Interest

Compound Name: 2-Benzylisoindolin-5-amine
hydrochloride

Cat. No.: B581392

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Abstract

2-Benzylisoindolin-5-amine hydrochloride is a chemical compound with the CAS number 1187830-69-8. While specific, publicly available data on its detailed chemical and physical properties are limited, this guide provides a summary of the available information and places the compound within the broader context of isoindoline derivatives, a class of molecules with significant interest in pharmaceutical research and development. This document is intended to serve as a foundational resource for researchers and professionals investigating this compound and related structures.

Introduction to 2-Benzylisoindolin-5-amine Hydrochloride

2-Benzylisoindolin-5-amine hydrochloride is a heterocyclic organic compound. The isoindoline core is a bicyclic structure composed of a benzene ring fused to a five-membered nitrogen-containing ring.^[1] This particular derivative features a benzyl group attached to the nitrogen atom of the isoindoline ring and an amine group at the 5-position, and it is supplied as a hydrochloride salt. The isoindoline scaffold is a key structural motif in a number of clinically used drugs.^[2]

Chemical and Physical Properties

Detailed experimental data for **2-Benzylisoindolin-5-amine hydrochloride** is not widely available in the public domain. However, based on information from chemical suppliers, the following properties can be summarized:

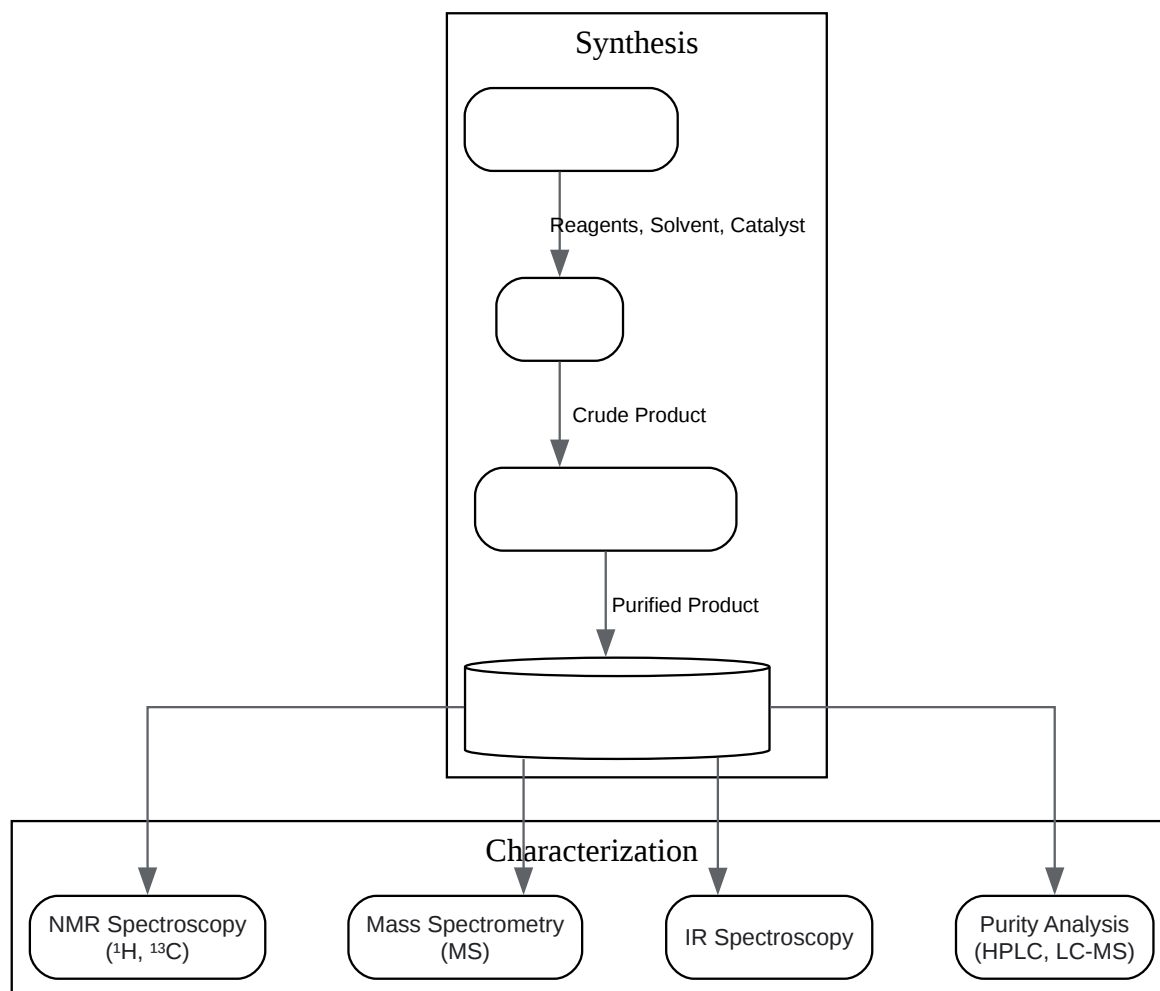
Property	Value	Source
CAS Number	1187830-69-8	[3]
Molecular Formula	C ₁₅ H ₁₇ ClN ₂	Sigma-Aldrich
Molecular Weight	260.77 g/mol	

Note: Quantitative data such as melting point, boiling point, and solubility in various solvents are not currently available in the searched scientific literature or databases. Spectroscopic data (NMR, IR, Mass Spectrometry) are mentioned as being available from some commercial suppliers upon request but are not publicly published.[3]

Synthesis and Characterization

Specific, detailed experimental protocols for the synthesis of **2-Benzylisoindolin-5-amine hydrochloride** are not readily found in published literature. However, general synthetic routes to isoindoline derivatives have been described. These methods often involve the reduction of isoindolinones or the cyclization of appropriate precursors. For example, the synthesis of chlorisondamine, another isoindoline-containing drug, involves the stepwise reduction of an N-alkylated phthalimide with a reducing agent like LiAlH₄. [2] It is plausible that a similar multi-step synthesis, starting from a substituted phthalimide or a related precursor, could be employed to produce 2-Benzylisoindolin-5-amine, which would then be converted to its hydrochloride salt.

A general workflow for a hypothetical synthesis and characterization process is outlined below.



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Caption: Hypothetical workflow for the synthesis and characterization of **2-Benzylisoindolin-5-amine hydrochloride**.

Biological Activity and Signaling Pathways

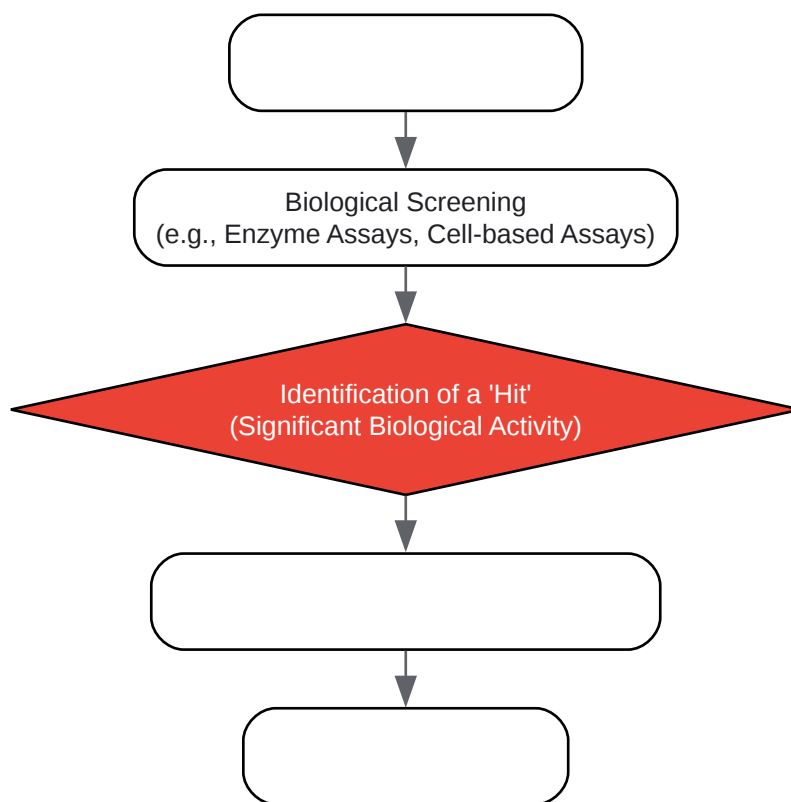
There is currently no specific information in the scientific literature regarding the biological activity or mechanism of action of **2-Benzylisoindolin-5-amine hydrochloride**. However, the broader class of isoindoline derivatives is of significant interest to the pharmaceutical industry due to their diverse biological activities.^{[4][5]}

Derivatives of isoindoline have been investigated for a range of therapeutic applications, including:

- **Anticancer Agents:** Some isoindolinone derivatives have shown promising anticancer activity. [\[4\]](#)
- **Enzyme Inhibition:** Isoindoline-based compounds have been studied as inhibitors of enzymes such as carbonic anhydrase and cyclooxygenase (COX-1 and COX-2). [\[4\]](#)[\[6\]](#)
- **Neurodegenerative Diseases:** Certain isoindoline-1,3-dione derivatives have been evaluated as potential inhibitors of acetylcholinesterase (AChE) and butyrylcholinesterase (BuChE) for the potential treatment of Alzheimer's disease. [\[7\]](#)

Given the structural motifs present in **2-Benzylisoindolin-5-amine hydrochloride**, it is conceivable that it could be investigated for similar biological activities. The benzyl group and the amino group provide points for potential interaction with biological targets.

The logical relationship for investigating the potential of a novel isoindoline derivative like the one in question is depicted in the following diagram.



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Caption: A logical workflow for the investigation of the biological activity of a novel chemical entity.

Conclusion

2-Benzylisoindolin-5-amine hydrochloride is a chemical entity for which detailed public data is scarce. This guide has summarized the available information and provided context by highlighting the significance of the broader isoindoline class of compounds in medicinal chemistry. Further research is required to fully characterize the chemical, physical, and biological properties of this specific molecule. The information and diagrams provided herein offer a framework for researchers and drug development professionals to approach the study of this and related compounds.

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